

# Technical Data Summary: 3-Fluoro-2-formylbenzeneboronic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Fluoro-2-formylbenzeneboronic acid

Cat. No.: B591661

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## Introduction

**3-Fluoro-2-formylbenzeneboronic acid** is a versatile boronic acid derivative with significant applications in organic synthesis and medicinal chemistry.<sup>[1]</sup> Its role as a building block in Suzuki-Miyaura cross-coupling reactions makes it a valuable component in the synthesis of complex organic molecules.<sup>[1]</sup> The presence of a fluorine substituent enhances the compound's reactivity and selectivity, which is particularly advantageous in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> This technical data sheet provides a concise summary of the key physicochemical properties of **3-Fluoro-2-formylbenzeneboronic acid**.

## Physicochemical Properties

The quantitative properties of **3-Fluoro-2-formylbenzeneboronic acid** are summarized in the table below. This data is essential for researchers and drug development professionals in planning synthetic routes, understanding compound stability, and ensuring accurate stoichiometric calculations.

Property	Value	References
Molecular Weight	167.93 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BF <sub>3</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	871126-15-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	123 - 127 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to off-white powder	<a href="#">[1]</a> <a href="#">[4]</a>
Purity	≥95% - ≥99.5% (HPLC)	<a href="#">[1]</a> <a href="#">[3]</a>
Storage Temperature	2-8 °C	<a href="#">[1]</a> <a href="#">[3]</a>

### Structural Information

The structural formula and corresponding identifiers are critical for unambiguous identification and for use in computational chemistry applications.

Identifier	Value	References
IUPAC Name	(3-fluoro-2-formylphenyl)boronic acid	<a href="#">[5]</a>
SMILES	<chem>OB(O)c1cccc(F)c1C=O</chem>	<a href="#">[3]</a>
InChI Key	GVHWLCYABLWGIR-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[5]</a>

### Applications in Research and Development

**3-Fluoro-2-formylbenzeneboronic acid** is a key intermediate in several areas of chemical research:

- **Pharmaceutical Development:** It serves as a crucial building block in the synthesis of various pharmaceuticals, including targeted cancer therapies.[\[1\]](#)

- Organic Synthesis: The compound is widely used in cross-coupling reactions to create complex organic molecules for new materials and chemicals.<sup>[1]</sup>
- Bioconjugation: Its properties facilitate the attachment of biomolecules, which can enhance drug delivery systems.<sup>[1]</sup>
- Sensor Technology: Its ability to interact with specific biomolecules makes it useful in the design of sensors, such as those for glucose monitoring.<sup>[1]</sup>
- Material Science: The compound is utilized in developing advanced materials like polymers with enhanced electronic properties.<sup>[1]</sup>

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)